2-Chloro-4-fluoro-6-nitroaniline physicochemical properties

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Compound of Interest	
Compound Name:	*2-Chloro-4-fluoro-6-nitroaniline*
CAS No.:	*153505-32-9*
Cat. No.:	*B2925194*

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-4-fluoro-6-nitroaniline**

Introduction

2-Chloro-4-fluoro-6-nitroaniline is a halogenated nitroaromatic compound with significant potential as a building block in medicinal chemistry and materials science. Its trifunctionalized aromatic core—featuring chloro, fluoro, and nitro groups—offers a versatile platform for designing complex molecular architectures. For researchers in drug development, understanding the precise physicochemical properties of this intermediate is paramount. These properties govern its reactivity, solubility, bioavailability, and suitability for various synthetic transformations, directly impacting process development, formulation, and ultimately, the viability of a therapeutic candidate.

This guide provides a comprehensive technical overview of the core physicochemical properties of **2-Chloro-4-fluoro-6-nitroaniline**, moving beyond a simple data summary. It delves into the causality behind its chemical behavior, offers standardized protocols for its

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characterization, and contextualizes its utility for scientists and drug development professionals.

Molecular Identity and Structural Characteristics

The foundation of any chemical analysis begins with unambiguous identification. **2-Chloro-4-fluoro-6-nitroaniline** is a distinct isomer whose properties are dictated by the specific arrangement of substituents on the aniline ring.

Table 1: Core Molecular Identifiers

Property	Value	Source
IUPAC Name	**2-Chloro-4-fluoro-6-nitroaniline**	-
CAS Number	153505-32-9	[1]
Molecular Formula	$C_6H_4ClFN_2O_2$	[1]
Molecular Weight	190.56 g/mol	[1]

| Canonical SMILES | C1=C(C=C(C(=C1N)Cl)F)[O-] |[2] |

The spatial arrangement of the electron-withdrawing chloro, fluoro, and nitro groups profoundly influences the electron density of the aromatic ring and the basicity of the amino group, which in turn dictates the compound's reactivity and intermolecular interactions.

Caption: 2D structure of **2-Chloro-4-fluoro-6-nitroaniline**.

Core Physicochemical Properties

The bulk properties of a compound are critical for predicting its behavior in both reaction vessels and biological systems. The data presented are a combination of available experimental and predicted values, which is common for specialized research chemicals.

Table 2: Key Physicochemical Parameters

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Property	Value	Significance in Drug Development
Appearance	**Yellow crystalline powder**	**Influences handling, formulation, and initial purity assessment.**
Melting Point	127.3 ± 25.9 °C	A key indicator of purity; defines the solid-state stability and processing conditions.[1]
Boiling Point	286.8 ± 35.0 °C (at 760 mmHg)	Important for purification via distillation, though decomposition may occur.[1]
Density	1.6 ± 0.1 g/cm³ (Predicted)	Relevant for formulation, process scaling, and reaction stoichiometry calculations.[1]
pKa (Amine)	No experimental data available. Predicted to be significantly < 0.	The basicity of the amino group is drastically reduced by three potent electron-withdrawing groups, rendering it almost non-basic. This impacts salt formation potential and behavior in physiological pH. For comparison, the pKa of the less substituted 2-chloro-4-nitroaniline is -0.94.[3]

| LogP | No experimental data available. Predicted to be in the range of 2.0-2.5. | Indicates lipophilicity, which is a crucial determinant of membrane permeability and absorption, distribution, metabolism, and excretion (ADME) properties. The value for 2-chloro-4-nitroaniline is 2.14.[3] |

Solubility Profile

While quantitative solubility data for **2-Chloro-4-fluoro-6-nitroaniline** is not readily available, a qualitative assessment can be made based on its structure.

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- Aqueous Solubility: Expected to be very low. The molecule is largely nonpolar, and while the nitro and amino groups can participate in hydrogen bonding, the overall lipophilicity of the halogenated aromatic ring dominates. For comparison, the related compound 2-chloro-4-nitroaniline has a low water solubility of 933 mg/L at 25°C.[4][5]

- Organic Solubility: Expected to be soluble in common polar aprotic organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and moderately soluble in solvents like ethanol, ether, and acetic acid.[3][4] This is crucial for its use in synthetic reactions.

Caption: Influence of molecular structure on key physicochemical properties.

Analytical and Spectroscopic Characterization

Unambiguous characterization is essential for quality control and regulatory submission. The following sections outline the expected spectral data and a standard protocol for chromatographic analysis.

Expected Spectroscopic Data

- ^{1}H NMR: The spectrum should show two aromatic protons, each appearing as a doublet of doublets due to coupling with each other and with the ^{19}F nucleus. The chemical shifts will be significantly downfield due to the deshielding effect of the nitro group.

- ^{13}C NMR: The spectrum should display six distinct signals for the aromatic carbons, with chemical shifts influenced by the attached substituents (Cl, F, NO_2, NH_2).

- Infrared (IR) Spectroscopy: Characteristic peaks are expected for N-H stretching of the amine (around 3300-3500 cm^{-1}), asymmetric and symmetric stretching of the nitro group (approx. 1530 cm^{-1} and 1350 cm^{-1}, respectively), C-F stretching (1200-1300 cm^{-1}), and C-Cl stretching (700-800 cm^{-1}).

- Mass Spectrometry (MS): The mass spectrum should show a molecular ion (M^+) peak corresponding to the molecular weight. A characteristic M+2 peak at approximately one-third the intensity of the M^+ peak will be present due to the natural isotopic abundance of ^{37}Cl.

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Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a robust, self-validating method for assessing the purity of **2-Chloro-4-fluoro-6-nitroaniline**. The causality for selecting a reversed-phase method lies in the compound's moderate lipophilicity, making it well-suited for retention on a C18 stationary phase.

Objective: To quantify the purity of a sample and identify any related impurities.

Methodology:

- System Preparation:
  - HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and diode array detector (DAD).
  - Column: C18 reversed-phase column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Rationale: A C18 column provides excellent hydrophobic retention. The acidic mobile phase ensures the amino group is protonated, leading to sharper, more symmetrical peaks.
- Standard and Sample Preparation:
  - Standard Stock Solution (1 mg/mL): Accurately weigh ~10 mg of reference standard **2-Chloro-4-fluoro-6-nitroaniline** and dissolve in 10 mL of acetonitrile.
  - Working Standard (0.1 mg/mL): Dilute 1 mL of the stock solution to 10 mL with a 50:50 mixture of Mobile Phase A and B.
  - Sample Solution (0.1 mg/mL): Prepare in the same manner as the working standard.

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- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 5 µL.
  - Detection Wavelength: 254 nm (or optimized based on UV scan).
  - Gradient Elution:
    - 0-2 min: 30% B
    - 2-15 min: 30% to 95% B
    - 15-18 min: 95% B
    - 18.1-22 min: 30% B (Re-equilibration)
  - Rationale: A gradient method is employed to ensure elution of the main peak with good resolution from both early-eluting polar impurities and late-eluting nonpolar impurities.
- Data Analysis and System Suitability:
  - System Suitability Test (SST): Inject the working standard five times. The relative standard deviation (RSD) for the peak area should be ≤ 2.0%.
  - Purity Calculation: Calculate the purity of the sample using the area percent method.
  - Purity (%) = (Area of Main Peak / Total Area of All Peaks) * 100

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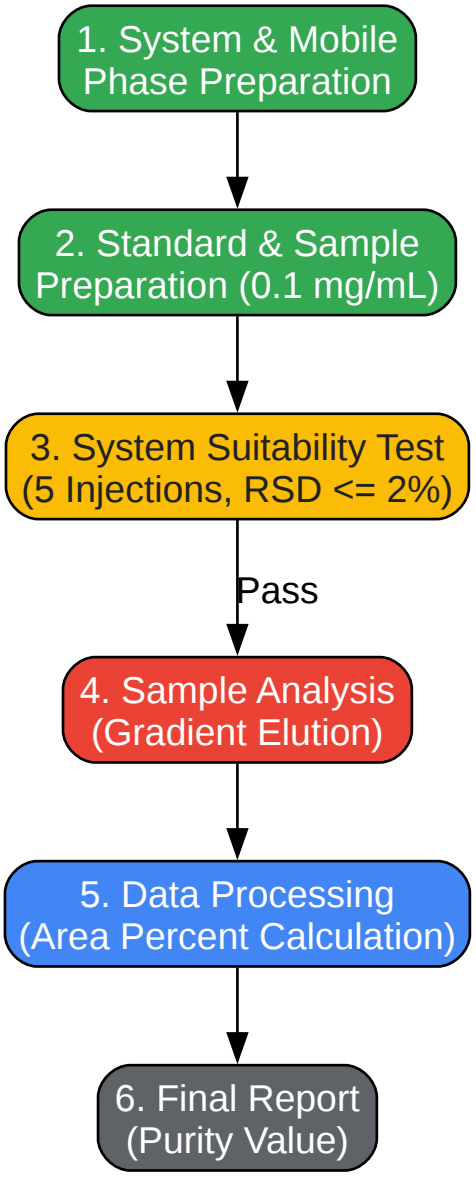

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Sources

- 1. 2-Chloro-4-fluoro-6-nitroaniline | CAS#:153505-32-9 | Chemsrc [chemsrc.com]

- 2. Page loading... [wap.guidechem.com]
- 3. 2-Chloro-4-nitroaniline | C6H5ClN2O2 | CID 8492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy 2-Chloro-4-nitroaniline | 121-87-9 [smolecule.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
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